

Tridecyl phosphate molecular weight and chemical formula.

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Compound of Interest

Compound Name: Tridecyl phosphate

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An In-depth Technical Guide to Tridecyl Phosphate

This technical guide provides a comprehensive overview of **tridecyl phosphate**, focusing on its chemical and physical properties, synthesis, and applications, with a particular emphasis on its role as a corrosion inhibitor. This document is intended for researchers, scientists, and professionals in drug development and materials science.

Core Chemical and Physical Properties

Tridecyl phosphate is an organophosphate ester with various industrial applications. The most commonly referenced form is tris(decyl) phosphate. Below is a summary of its key quantitative data.

Data Presentation

Property	Value	References
Chemical Name	Tris(decyl) phosphate	[1]
Synonyms	Phosphoric acid, tris(decyl) ester; Tri-n-decyl phosphate	[1]
CAS Number	4200-55-9	[1]
Molecular Formula	C ₃₀ H ₆₃ O ₄ P	[1]
Molecular Weight	518.79 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Insoluble in water; Soluble in organic solvents	[1]
Topological Polar Surface Area	44.8 Å ²	[2]
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	30	[2]
Complexity	382	[2]

Experimental Protocols

Synthesis of Tridecyl Phosphate

A general method for the synthesis of trialkyl phosphates involves the reaction of an alcohol with a phosphorylating agent, such as phosphorus oxychloride or phosphorus pentoxide. The following is a representative protocol adapted from general synthesis procedures for organic phosphates.[3][4]

Materials:

- Tridecyl alcohol
- Phosphorus oxychloride (POCl₃)

- Anhydrous toluene (solvent)
- Triethylamine (acid scavenger)
- Deionized water
- Brine solution (saturated NaCl)
- Anhydrous magnesium sulfate (drying agent)

Procedure:

- A reaction flask equipped with a stirrer, dropping funnel, and a condenser is charged with tridecyl alcohol and anhydrous toluene under an inert atmosphere (e.g., nitrogen).
- The mixture is cooled in an ice bath, and triethylamine is added.
- Phosphorus oxychloride is added dropwise from the dropping funnel while maintaining the temperature below 10°C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours.
- The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- The reaction mixture is then quenched by the slow addition of cold deionized water.
- The organic layer is separated, washed sequentially with deionized water and brine solution.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **tridecyl phosphate**.
- Further purification can be achieved by column chromatography if necessary.

Evaluation of Corrosion Inhibition

The following protocol describes a typical experimental workflow for evaluating the efficacy of **tridecyl phosphate** as a corrosion inhibitor for carbon steel in a simulated corrosive

environment.[5][6][7]

Materials:

- AISI 1018 carbon steel coupons
- **Tridecyl phosphate** inhibitor solution of varying concentrations
- 3.5 wt% NaCl solution (corrosive medium)
- CO₂ and O₂ gas for saturating the corrosive medium
- Standard electrochemical cell with a three-electrode setup (working electrode: carbon steel coupon; reference electrode: Ag/AgCl; counter electrode: platinum)
- Potentiodynamic polarization and electrochemical impedance spectroscopy (EIS) equipment
- Scanning Electron Microscope (SEM)

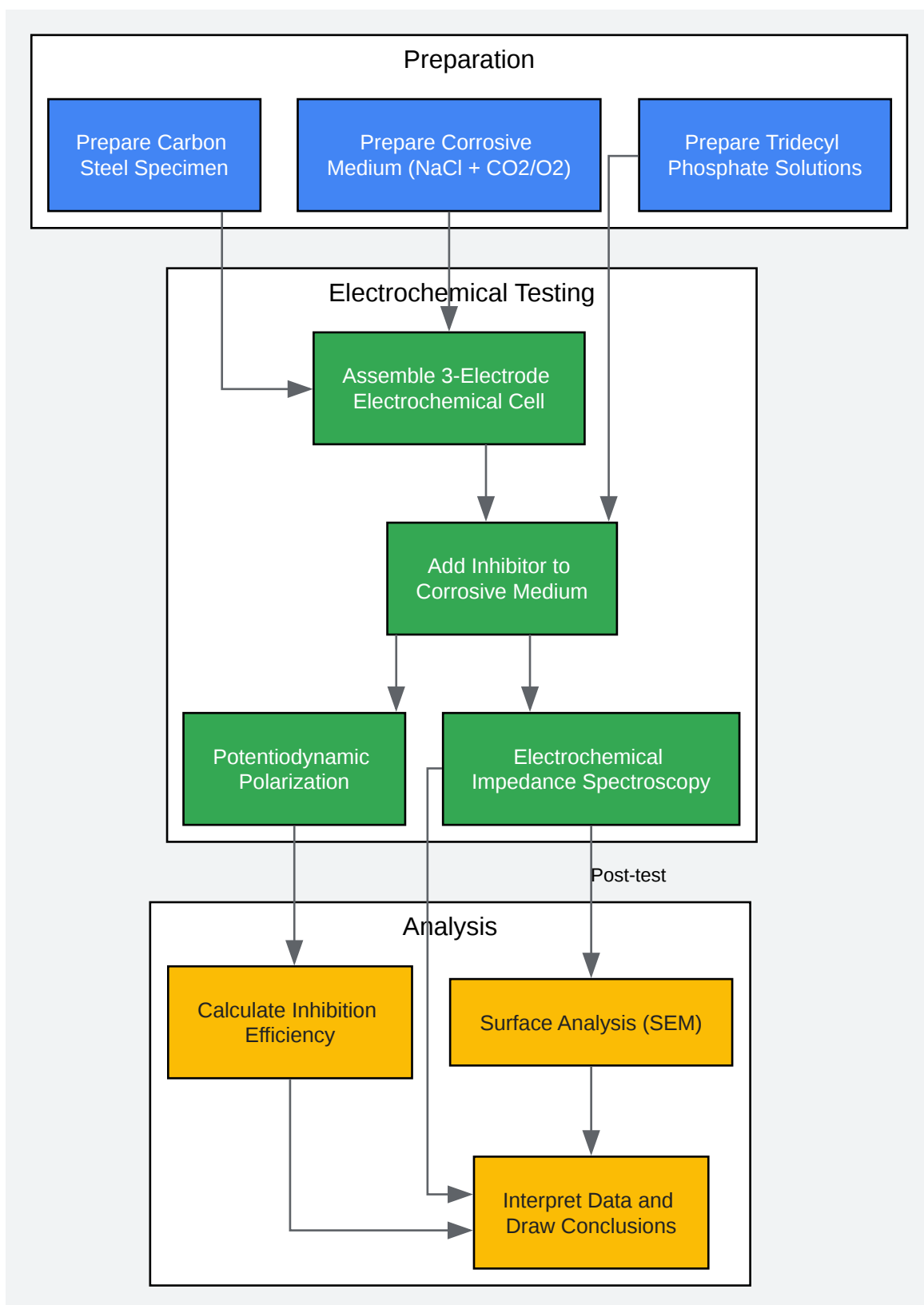
Procedure:

- Specimen Preparation: Carbon steel coupons are mechanically polished with successively finer grades of silicon carbide paper, rinsed with distilled water and ethanol, and then dried.
- Electrochemical Cell Setup: The prepared carbon steel coupon is mounted as the working electrode in the electrochemical cell containing the 3.5 wt% NaCl solution.
- Environmental Simulation: The saline solution is saturated with a mixture of CO₂ and O₂ gas to simulate a corrosive industrial environment.
- Inhibitor Addition: **Tridecyl phosphate** is added to the corrosive medium at various concentrations (e.g., 0, 25, 50, 100 ppm).
- Electrochemical Measurements:
 - Potentiodynamic Polarization: The polarization curves are recorded to determine the corrosion current density (i_{corr}) and corrosion potential (E_{corr}). The inhibition efficiency is calculated from the reduction in i_{corr} .

- Electrochemical Impedance Spectroscopy (EIS): EIS measurements are performed at the open-circuit potential to study the inhibitor's mechanism of action by analyzing the charge transfer resistance.
- Surface Analysis: After the electrochemical tests, the surface of the carbon steel coupons is examined using a Scanning Electron Microscope (SEM) to observe the morphology and the protective film formed by the inhibitor.

Logical Workflow Visualization

The following diagrams illustrate key processes related to **tridecyl phosphate**.



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Caption: Experimental workflow for evaluating corrosion inhibition.

Biological Activity and Toxicology

Currently, there is limited specific data on the biological signaling pathways directly involving **tridecyl phosphate**. However, information on related organophosphate esters can provide some insight into potential toxicological concerns. Some organophosphate esters are known for their potential neurotoxicity, though this is highly dependent on the specific chemical structure.^{[8][9]} For instance, tricresyl phosphate (TCP), particularly the ortho-isomer, has been associated with organophosphate-induced delayed neuropathy (OPIDN).^{[9][10]} It is important to handle all organophosphate esters with appropriate safety precautions, including the use of personal protective equipment to avoid inhalation, ingestion, and skin contact.^{[11][12]}

Applications

Tridecyl phosphate and its derivatives have a range of industrial applications, including:

- **Corrosion Inhibitors:** They can form a protective film on metal surfaces, significantly reducing corrosion rates in various environments.^{[5][13]}
- **Plasticizers:** Used in the manufacturing of plastics, such as PVC, to improve flexibility and durability.
- **Lubricants and Anti-wear Additives:** Added to lubricating oils to reduce friction and wear between moving parts.^[13]
- **Surfactants and Emulsifiers:** Utilized in detergents, paints, and coatings to reduce surface tension and stabilize mixtures of immiscible liquids.^{[13][14]}
- **Flame Retardants:** Certain phosphate esters are used as flame retardants in various materials.^[15]

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